

Spectroscopic Analysis of Novel Pyridine-Azepane Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 1-(3-Methyl-5-vinylpyridin-2-yl)azepane

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Part 1: Strategic Overview & Molecular Architecture

The fusion of an electron-deficient pyridine ring with a conformationally flexible seven-membered azepane ring creates a unique analytical challenge. Unlike rigid piperidines, the azepane ring exists in a dynamic equilibrium of chair, twist-chair, and twist-boat conformers.

Successful characterization requires a multi-modal approach where Mass Spectrometry (MS) establishes the formula, Infrared Spectroscopy (IR) confirms functional group integrity, and Nuclear Magnetic Resonance (NMR) elucidates the static and dynamic stereochemistry.

The Core Scaffold

For this guide, we focus on the pyrido[2,3-d]azepine core.

- Pyridine Sector: Aromatic, planar, electron-withdrawing.
- Azepane Sector: Aliphatic, non-planar, flexible.^[1]

Part 2: Mass Spectrometry (MS) – The First Line of Verification

High-Resolution Mass Spectrometry (HRMS) using Electrospray Ionization (ESI) is the standard for these basic nitrogenous heterocycles.

Ionization & Molecular Formula

- Technique: ESI in Positive Mode (+ESI).
- Observation: Pyridine-azepanes protonate readily at the most basic nitrogen. In the absence of aliphatic amines, the pyridine nitrogen is often the site of protonation (), though the azepane nitrogen (if secondary/tertiary) may compete depending on substitution.
- Criteria: Mass error must be ppm.

Fragmentation Logic (MS/MS)

Fragmentation patterns are diagnostic.^[2] Unlike simple alkyl amines, the fused system undergoes specific ring contractions and eliminations.

Fragment Type	Mechanism	Diagnostic Value
-Cleavage	Homolytic cleavage adjacent to the azepane nitrogen.	Identifies substituents at the -position of the azepane ring.
Ring Contraction	Loss of (28 Da) or (42 Da) from the azepane loop.	Confirms the 7-membered nature of the aliphatic ring.
RDA-like	Retro-Diels-Alder type fragmentation in the pyridine ring (rare but possible under high energy).	Confirmation of the pyridine fusion.

Experimental Protocol: MS Acquisition

- Sample Prep: Dissolve 0.1 mg in 1 mL MeOH (LC-MS grade). Add 0.1% Formic Acid to enhance ionization.
- Injection: Direct infusion or flow injection (FIA) at 5-10 $\mu\text{L}/\text{min}$.
- Settings: Capillary voltage 3.5 kV; Cone voltage 30 V (low) for molecular ion, 70-90 V for in-source fragmentation studies.

Part 3: Infrared Spectroscopy (IR) – Functional Fingerprinting

IR is critical for distinguishing the aromatic C=N vibrations of the pyridine from the aliphatic modes of the azepane.

Diagnostic Bands[3]

- Pyridine "Breathing" Modes: Look for sharp, intense bands at $1580\text{--}1600\text{ cm}^{-1}$ and $1430\text{--}1470\text{ cm}^{-1}$. These arise from the quadrant stretching of the heteroaromatic ring.

- Azepane C-H Stretches:
 - Asymmetric stretch: 2920–2940 cm^{-1} (distinct from aromatic C-H at $>3000 \text{ cm}^{-1}$).
 - Symmetric stretch: 2850–2860 cm^{-1} .
- N-H Stretch (if applicable): A secondary azepane amine exhibits a single, often weak band at 3300–3500 cm^{-1} . If the nitrogen is tertiary (N-alkylated), this band disappears, confirming derivatization.

Part 4: NMR Spectroscopy – The Core Elucidation

This is the most critical section. The flexibility of the azepane ring causes signal broadening or complex coupling patterns.

^1H NMR: Chemical Shift Logic

The spectrum is divided into two distinct zones:

Zone A: The Aromatic Region (Pyridine)

- -Proton (C2/C6): Most deshielded (8.3–8.8 ppm).[3] Appears as a doublet ($J \sim 4\text{--}5 \text{ Hz}$) or singlet depending on fusion.
- -Proton (C4): Intermediate shift (7.5–7.9 ppm).[3]
- -Proton (C3/C5): Most shielded aromatic signal (7.0–7.4 ppm).

Zone B: The Aliphatic Region (Azepane)

- -Methylene (adjacent to N): 2.8–3.5 ppm. Often broadened due to ring inversion.
- Benzylic-like Methylene (adjacent to Pyridine):

2.6–3.0 ppm.

- Core Methylenes (C4/C5 of azepane):

1.5–1.9 ppm. These often appear as complex multiplets due to conformational averaging.

13C NMR: Key Signals[5]

- Pyridine C=N:

145–155 ppm (Intensity is often lower if quaternary).

- Bridgehead Carbons: Critical for proving fusion. These are quaternary carbons appearing between

130–160 ppm.

- Azepane Carbons:

20–55 ppm.

Advanced Stereodynamics (VT-NMR)

Azepane rings flip between conformations. At room temperature, signals may broaden.

- Protocol: If broad signals are observed in the aliphatic region, perform Variable Temperature (VT) NMR.
 - Cooling (to -40°C): May freeze the conformers, resolving broad humps into sharp, distinct sets of signals (decoalescence).
 - Heating (to +50°C): Sharpens signals by accelerating the exchange rate (fast exchange limit).

2D NMR Workflow

Do not rely on 1D NMR alone. The following sequence is mandatory:

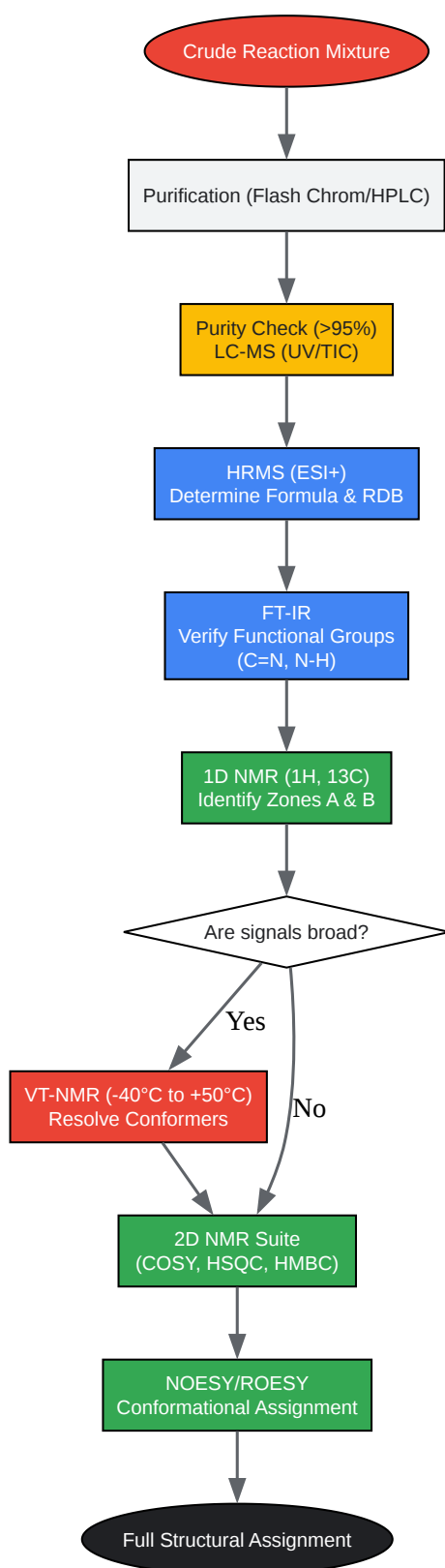
- COSY: Traces the spin system of the azepane ring (C2-C3-C4-C5...).

- HSQC: Correlates protons to their attached carbons (distinguishes overlapping CH₂s).
- HMBC: Connects the azepane protons to the pyridine quaternary carbons (proving the fusion point).
- NOESY: Determines spatial proximity. Crucial for determining if a substituent is pseudo-axial or pseudo-equatorial.

Part 5: Visualization & Workflows

Structural Elucidation Workflow

The following diagram illustrates the logical flow from synthesis to full structural assignment.

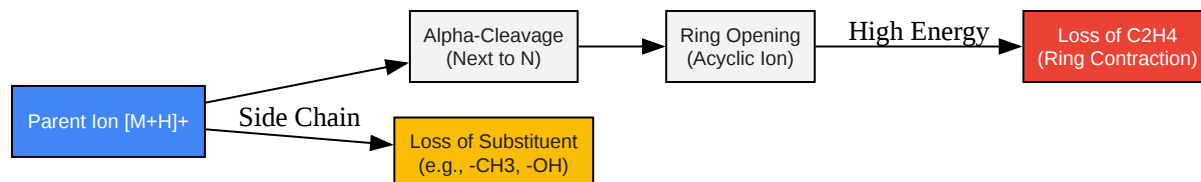


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Caption: Integrated spectroscopic workflow for the structural validation of flexible pyridine-azepane scaffolds.

Fragmentation Pathway Logic (MS)

A simplified logic tree for analyzing MS/MS data of azepane derivatives.



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Caption: Common ESI-MS/MS fragmentation pathways for N-heterocyclic azepane rings.

Part 6: Summary Data Tables

Table 1: Characteristic NMR Shifts (Pyrido[2,3-d]azepine)

Values are approximate for CDCl₃.

Position	Nucleus	Shift (ppm)	Multiplicity	Notes
Pyridine C2	¹ H	8.3 – 8.6	Doublet	to Nitrogen; highly deshielded.
Pyridine C4	¹ H	7.4 – 7.8	Doublet/DD	to Nitrogen.
Pyridine C3	¹ H	7.0 – 7.2	DD	to Nitrogen; most shielded aromatic.
Azepane C-N	¹ H	3.0 – 3.6	Multiplet	Adjacent to azepane nitrogen.
Azepane Bridge	¹ H	2.7 – 3.0	Triplet (br)	Benzylic position; adjacent to pyridine ring.
Pyridine C=N	¹³ C	145 – 155	Singlet	Characteristic low-field signal. [4]
Azepane CH ₂	¹³ C	25 – 35	Singlet	High field aliphatic region.

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